

Application Notes & Protocols for In Vivo Studies of 3,5-Dicaffeoylquinic Acid

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Compound of Interest

Compound Name: (-)-3,5-Dicaffeoylquinic acid

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Introduction: The Therapeutic Potential of 3,5-Dicaffeoylquinic Acid

3,5-Dicaffeoylquinic acid (3,5-DCQA) is a naturally occurring polyphenolic compound found in a variety of plants.^[1] As a member of the caffeoylquinic acid family, it has garnered significant scientific interest due to its broad spectrum of biological activities. Preclinical research, both in vitro and in vivo, has illuminated its potential as a therapeutic agent, demonstrating potent antioxidant, anti-inflammatory, neuroprotective, and metabolic regulatory properties.^{[1][2][3][4][5][6][7][8]} For instance, 3,5-DCQA has been shown to scavenge free radicals, inhibit the production of pro-inflammatory mediators, protect neurons from oxidative stress-induced death, and modulate pathways involved in adipogenesis and glucose metabolism.^{[1][4][8][9][10]}

The transition from in vitro validation to in vivo efficacy studies is a critical step in the drug development pipeline. The purpose of this guide is to provide researchers, scientists, and drug development professionals with a comprehensive framework for designing and executing robust in vivo studies to evaluate the therapeutic efficacy of 3,5-DCQA. This document outlines mechanistically relevant animal models, detailed experimental protocols, and critical considerations for data interpretation, ensuring scientific integrity and adherence to ethical standards.

Part 1: Foundational Considerations for In Vivo Study Design

Before embarking on any animal study, a thorough understanding of the test compound's characteristics and the ethical principles governing animal research is paramount.

Pharmacokinetic Profile of 3,5-DCQA

The route of administration and dosing schedule are fundamentally dependent on the compound's pharmacokinetic (PK) properties. While comprehensive PK data for 3,5-DCQA is still emerging, existing studies provide valuable insights. It has been reported that dicaffeoylquinic acid isomers can be absorbed following oral administration.^[4] Key metabolic pathways in rats include O-methylation and glucuronidation, which are catalyzed in both the liver and small intestine.^[11] This suggests that upon administration, 3,5-DCQA will be metabolized, and the resulting metabolites may also possess biological activity. The choice of administration route—oral (PO) versus parenteral (e.g., intraperitoneal, IP)—will significantly influence the bioavailability and metabolic fate of the compound, a factor that must be considered when interpreting results.

Ethical Framework: The 3Rs Principle

All research involving animals must be conducted with the highest ethical standards. An Institutional Animal Care and Use Committee (IACUC) or an equivalent ethics committee must approve all protocols prior to commencement.^[12] The guiding principles for ethical animal research are the "3Rs":

- Replacement: Utilizing non-animal methods whenever possible.^{[12][13]}
- Reduction: Using the minimum number of animals necessary to obtain scientifically valid data.^{[12][14]}
- Refinement: Modifying procedures to minimize animal pain, suffering, and distress.^{[12][15]}

Researchers are obligated to ensure proper animal housing, nutrition, and care, and to define humane endpoints to prevent unnecessary suffering.^{[12][15]}

Part 2: Selecting the Appropriate Animal Model

The choice of an animal model is dictated by the specific biological activity of 3,5-DCQA being investigated. The model should mimic the pathophysiology of the human disease as closely as possible to ensure translational relevance.[\[16\]](#)

Table 1: Summary of 3,5-DCQA Activities & Corresponding In Vivo Models

Therapeutic Area	Demonstrated Activity of 3,5-DCQA	Recommended Animal Model	Rationale & Key Features
Inflammation	Reduces pro-inflammatory cytokines (TNF- α , IL-6), suppresses iNOS and COX-2 expression. [5] [9]	Carrageenan-Induced Paw Edema (Rat/Mouse)	A well-established, acute, non-immune inflammatory model to assess anti-edematous and anti-inflammatory effects. [17] [18]
Protects against LPS-induced acute lung injury. [1]	LPS-Induced Acute Lung Injury (Mouse)	Models sepsis-induced acute inflammation, allowing for analysis of neutrophil infiltration and cytokine storm in bronchoalveolar lavage fluid (BALF). [1]	
Attenuates microglial activation and inflammatory pain. [6]	CFA-Induced Inflammatory Pain (Mouse)	Complete Freund's Adjuvant (CFA) induces a localized, chronic inflammation and mimics persistent inflammatory pain states. [6]	
Metabolic Disease	Inhibits adipocyte differentiation and lipid accumulation. [4]	Diet-Induced Obesity (DIO) (Mouse/Rat)	High-fat diet (HFD) feeding in strains like C57BL/6 mice induces obesity, insulin resistance, and dyslipidemia, closely mimicking human metabolic syndrome. [19] [20]

Lowers blood glucose and enhances antioxidant status in diabetic rats.	Streptozotocin (STZ)-Induced Diabetes (Rat)	STZ is a chemical toxic to pancreatic β -cells, inducing a state of hyperglycemia that models Type 1 diabetes.[3]	
Neurodegeneration	Protects neurons against A β - and oxidative stress-induced toxicity.[7][8]	Senescence-Accelerated Mouse Prone 8 (SAMP8)	Exhibits age-related learning and memory deficits, serving as a model for sporadic Alzheimer's disease and cognitive decline. Used to validate 3,5-DCQA's cognitive-enhancing effects.[2][7][21]

Part 3: Detailed Methodologies and Protocols

This section provides step-by-step protocols for the preparation and administration of 3,5-DCQA and a sample workflow for an anti-inflammatory study.

Preparation of 3,5-DCQA Formulation

The causality behind formulation choice is critical for ensuring solubility, stability, and bioavailability.

- **Vehicle Selection:** For oral administration, 3,5-DCQA can often be dissolved or suspended in purified water or a 0.5% carboxymethylcellulose (CMC) solution. For intraperitoneal injections, a sterile, isotonic vehicle such as phosphate-buffered saline (PBS) is required to prevent osmotic stress and irritation.
- **Solubility Test:** Before preparing the final formulation, perform a small-scale solubility test to determine the optimal concentration. If solubility is low, co-solvents (e.g., a small percentage of DMSO or PEG400) may be considered, but their potential toxicity and effects on the disease model must be evaluated.

- Preparation Protocol:
 - Weigh the required amount of 3,5-DCQA powder in a sterile container.
 - Gradually add the chosen vehicle while vortexing or sonicating to aid dissolution.
 - For suspensions, ensure the formulation is homogenous before each administration.
 - For IP injections, the final formulation must be sterile-filtered through a 0.22 μm syringe filter.
 - Prepare fresh solutions daily unless stability data indicates otherwise.

Administration Protocols

Proper administration technique is essential for animal welfare and data validity.[\[22\]](#)

Oral gavage ensures direct and accurate dosing into the stomach.[\[22\]](#)

- Materials:
 - Appropriately sized oral gavage needles (e.g., 20-22G for adult mice, flexible plastic or stainless steel with a ball tip).[\[23\]](#)
 - Syringes (1 mL).
- Procedure:
 - Weigh the mouse to calculate the precise dosing volume. The maximum recommended volume is typically 10 mL/kg.[\[22\]](#)[\[24\]](#)
 - Pre-measure the insertion depth by holding the gavage needle alongside the mouse, from the corner of the mouth to the last rib. Mark this depth on the needle.[\[22\]](#)
 - Properly restrain the mouse, ensuring the head and body form a straight line to facilitate passage into the esophagus.[\[22\]](#)
 - Gently insert the gavage needle into the diastema (gap between incisors and molars) and advance it along the roof of the mouth. The mouse will often swallow, which helps guide

the needle into the esophagus.[24]

- Advance the needle to the pre-measured depth without resistance. If resistance is met, withdraw and reposition. Do not force the needle.[22]
- Slowly administer the substance over 2-3 seconds.[24]
- Gently withdraw the needle along the same path.
- Monitor the mouse for 10-15 minutes post-procedure for any signs of distress.[24][25]

IP injection allows for rapid absorption into the systemic circulation.

- Materials:

- Appropriately sized needles (e.g., 23-25G for rats).[26]
- Syringes (3 mL).

- Procedure:

- Weigh the rat to calculate the dosing volume. The maximum recommended volume is 10 mL/kg.[26]
- Restrain the rat in dorsal recumbency (on its back), tilting the head slightly downward to shift the abdominal organs.[27]
- Identify the injection site in the lower right abdominal quadrant to avoid the cecum and urinary bladder.[26][28] Disinfect the site with 70% alcohol.[27]
- Insert the needle, bevel up, at a 30-40° angle to the abdominal wall.[26]
- Gently pull back on the plunger (aspirate) to ensure no fluid (blood or urine) is drawn. If fluid appears, withdraw and use a fresh needle and syringe at a new site.[27][29]
- If aspiration is clear, depress the plunger to administer the substance.
- Withdraw the needle and return the animal to its cage, monitoring for any adverse reactions.

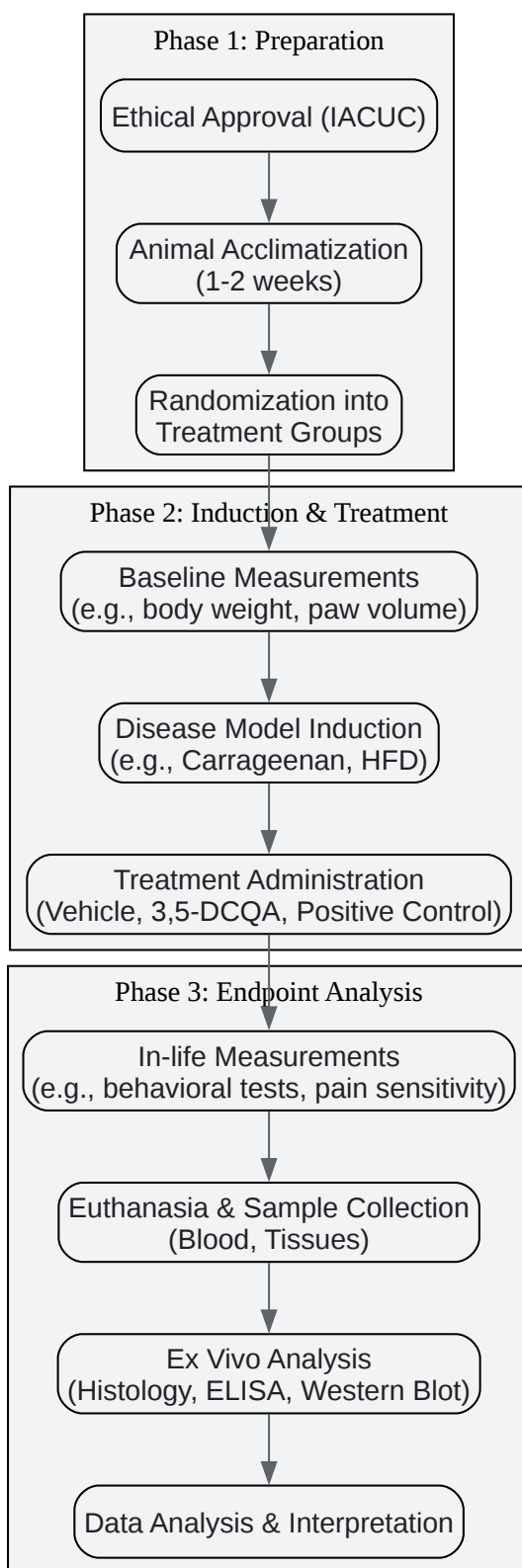
Table 2: Recommended Administration Parameters for Rodents

Parameter	Mouse	Rat	Source
Oral Gavage Needle	20-24G, 1-1.5" length	16-18G, 2-3" length	[22] [23]
Max Oral Volume	10 mL/kg	10-20 mL/kg	[22] [23]
IP Injection Needle	25-27G	23-25G	[26]
Max IP Volume	10 mL/kg	10 mL/kg	[26]

Part 4: Experimental Workflow & Data Visualization

A logical and well-documented workflow is the backbone of a reproducible study.

Diagram: General In Vivo Experimental Workflow



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Caption: A generalized workflow for in vivo efficacy studies.

Example Protocol: Carrageenan-Induced Paw Edema in Rats

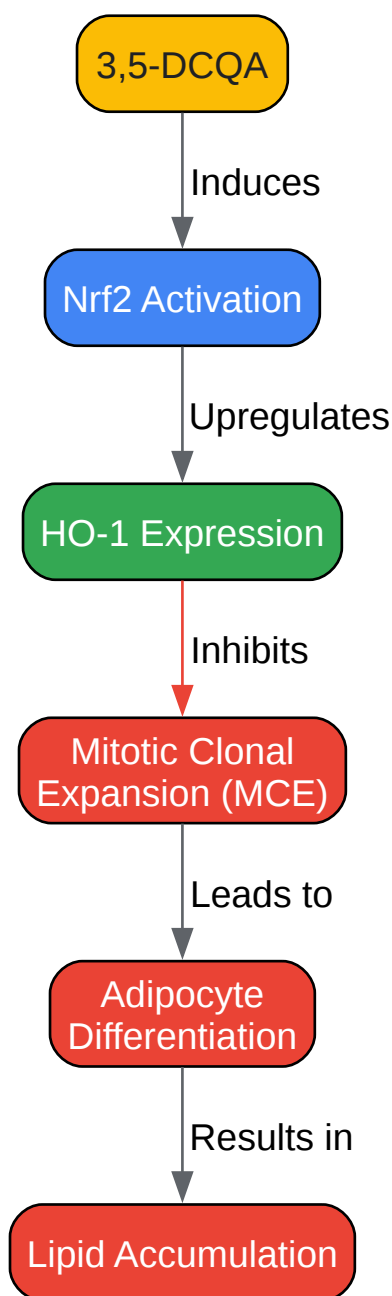
- Animals: Male Wistar or Sprague-Dawley rats (180-220g).
- Acclimatization: House animals for at least one week under standard conditions (12h light/dark cycle, controlled temperature and humidity, ad libitum access to food and water).
- Grouping: Randomize animals into groups (n=6-8 per group):
 - Group 1: Vehicle control (e.g., 0.5% CMC, PO)
 - Group 2: 3,5-DCQA (e.g., 25 mg/kg, PO)
 - Group 3: 3,5-DCQA (e.g., 50 mg/kg, PO)
 - Group 4: Positive control (e.g., Indomethacin, 10 mg/kg, PO)
- Procedure:
 - Measure the baseline paw volume of the right hind paw using a plethysmometer.
 - Administer the vehicle, 3,5-DCQA, or positive control by oral gavage 60 minutes before carrageenan injection.
 - Induce inflammation by injecting 0.1 mL of 1% λ -carrageenan solution subcutaneously into the sub-plantar region of the right hind paw.
 - Measure paw volume at 1, 2, 3, 4, and 5 hours post-carrageenan injection.
 - Calculate the percentage inhibition of edema for each group relative to the vehicle control group.
- Endpoint Analysis: At the end of the experiment, animals can be euthanized to collect paw tissue for histopathological analysis (H&E staining for inflammatory cell infiltration) and biochemical analysis (e.g., measuring levels of TNF- α , IL-1 β , and myeloperoxidase (MPO)).

Part 5: Key Signaling Pathways and Mechanistic Insights

Understanding the molecular mechanisms of 3,5-DCQA is crucial for interpreting in vivo results. Several signaling pathways have been implicated in its biological effects.

Diagram: Nrf2/HO-1 Pathway in Anti-Adipogenesis

3,5-DCQA has been shown to inhibit adipogenesis by increasing the expression of the antioxidant enzyme heme oxygenase-1 (HO-1) via the transcription factor Nrf2.^[4]



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Caption: 3,5-DCQA inhibits adipogenesis via the Nrf2/HO-1 pathway.

This pathway provides specific molecular markers (Nrf2, HO-1) that can be measured in adipose tissue from DIO animals treated with 3,5-DCQA to confirm its mechanism of action in vivo. Similarly, its neuroprotective effects have been linked to the activation of the PI3K/Akt signaling pathway, providing another set of targets for ex vivo analysis in brain tissue.[10]

Conclusion

The successful in vivo evaluation of 3,5-dicaffeoylquinic acid requires a multi-faceted approach grounded in scientific rigor and ethical responsibility. This guide provides a foundational framework, from the selection of disease-relevant animal models to the execution of precise experimental protocols. By understanding the causality behind each experimental choice—be it the selection of a vehicle, the route of administration, or the specific molecular endpoints for analysis—researchers can generate high-quality, reproducible data. Such robust preclinical evidence is indispensable for validating the therapeutic potential of 3,5-DCQA and advancing its journey from a promising natural compound to a potential clinical candidate.

References

- Intraperitoneal (IP) Injection in Rats and Mice SOP. (n.d.). UBC Animal Care Services. Retrieved from [\[Link\]](#)
- Han, J., & Isoda, H. (2011). Neuroprotective effects of 3,5-di-o-caffeoylquinic acid in vitro and in vivo. BMC Proceedings, 5(Suppl 8), P20. Retrieved from [\[Link\]](#)
- Ethical Statement on Experimental Animal Research. (n.d.). Medical and Pharmaceutical Journal. Retrieved from [\[Link\]](#)
- Patil, K. R., Mahajan, U. B., Unger, B. S., Goyal, S. N., Belemkar, S., Surana, S. J., Ojha, S., & Patil, C. R. (2019). Animal Models of Inflammation for Screening of Anti-inflammatory Drugs: Implications for the Discovery and Development of Phytopharmaceuticals. International Journal of Molecular Sciences, 20(18), 4367. Retrieved from [\[Link\]](#)
- Al-Asmakh, M., & Hedin, L. (2015). Institutional protocols for the oral administration (gavage) of chemicals and microscopic microbial communities to mice: Analytical consensus. Techniques in Gastrointestinal Endoscopy, 17(3), 137-147. Retrieved from [\[Link\]](#)
- Patil, K. R., et al. (2019). Animal Models of Inflammation for Screening of Anti-inflammatory Drugs: Implications for the Discovery and Development of Phytopharmaceuticals. International Journal of Molecular Sciences. Retrieved from [\[Link\]](#)
- Oral Gavage Procedure in Mice. (n.d.). Scribd. Retrieved from [\[Link\]](#)

- Patil, K. R., Mahajan, U. B., Unger, B. S., Goyal, S. N., Belemkar, S., Surana, S. J., Ojha, S., & Patil, C. R. (2019). Animal Models of Inflammation for Screening of Anti-inflammatory Drugs: Implications for the Discovery and Development of Phytopharmaceuticals. PubMed. Retrieved from [\[Link\]](#)
- Panchal, S. K., & Brown, L. (2016). Animal models of metabolic syndrome: a review. Nutrition & Metabolism, 13, 65. Retrieved from [\[Link\]](#)
- Lie, D. C., et al. (2022). Animal Models of Neurodegenerative Disease: Recent Advances in Fly Highlight Innovative Approaches to Drug Discovery. Frontiers in Molecular Neuroscience. Retrieved from [\[Link\]](#)
- Intraperitoneal Injection in Rats. (n.d.). Queen's University. Retrieved from [\[Link\]](#)
- Singh, S., et al. (2017). VARIOUS ANIMAL MODELS FOR PRECLINICAL TESTING OF ANTI-INFLAMMATORY AGENTS. INTERNATIONAL JOURNAL OF PHARMACEUTICAL SCIENCES AND RESEARCH. Retrieved from [\[Link\]](#)
- UBC ANIMAL CARE COMMITTEE TECH 09a - Oral Dosing (Gavage) in Adult Mice SOP. (2021). UBC Animal Care Services. Retrieved from [\[Link\]](#)
- Intraperitoneal (IP) Injection in Rats and Mice SOP. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- UBC ANIMAL CARE COMMITTEE TECH 10b - Intraperitoneal Injection in the Adult Rat SOP. (n.d.). UBC Animal Care Services. Retrieved from [\[Link\]](#)
- Kumar, V., et al. (2013). In Vivo Animal Models in Preclinical Evaluation of Anti- Inflammatory Activity- A Review. International Journal of Pharmaceutical Erudition. Retrieved from [\[Link\]](#)
- A Systematic Review on Animal Models of Metabolic Syndrome. (2018). International Journal Of Pharma Research and Health Sciences. Retrieved from [\[Link\]](#)
- Golde, T. E., et al. (2018). All (animal) models (of neurodegeneration) are wrong. Are they also useful? Alzheimer's Research & Therapy. Retrieved from [\[Link\]](#)

- Dunnett, S. B., & Everitt, B. J. (2009). Animal Models of Neurodegenerative Diseases. Springer Protocols. Retrieved from [\[Link\]](#)
- Ethical Principles and Guidelines for Experiments on Animals. (2005). Swiss Academy of Medical Sciences & Swiss Academy of Sciences. Retrieved from [\[Link\]](#)
- Ethical Guidelines for the Use of Animals in Research. (2019). The Norwegian National Research Ethics Committees. Retrieved from [\[Link\]](#)
- Forner, S., et al. (2021). Animal Models of Neurodegenerative Diseases. Journal of Neuropathology & Experimental Neurology. Retrieved from [\[Link\]](#)
- SOP: Intraperitoneal Injections in the Rat. (2017). Virginia Tech IACUC. Retrieved from [\[Link\]](#)
- Ethical guidelines for research in animal science. (n.d.). British Society of Animal Science. Retrieved from [\[Link\]](#)
- Guidelines for Ethical Conduct in the Care and Use of Nonhuman Animals in Research. (n.d.). American Psychological Association. Retrieved from [\[Link\]](#)
- El-Far, A. H., et al. (2022). Potential Mechanisms Involved in the Protective Effect of Dicafeoylquinic Acids from *Artemisia annua* L. Leaves against Diabetes and Its Complications. Pharmaceuticals. Retrieved from [\[Link\]](#)
- Lazzarini, A., et al. (2021). 3,5-Dicafeoylquinic Acid Lowers 3T3-L1 Mitotic Clonal Expansion and Adipocyte Differentiation by Enhancing Heme Oxygenase-1 Expression. International Journal of Molecular Sciences. Retrieved from [\[Link\]](#)
- Kim, J. K., et al. (2022). Antioxidant and anti-inflammatory activities of 3,5-dicafeoylquinic acid isolated from *Ligularia fischeri* leaves. Journal of the Korean Society for Applied Biological Chemistry. Retrieved from [\[Link\]](#)
- Lee, G., et al. (2022). 3,5-Dicafeoylquinic acid attenuates microglial activation-mediated inflammatory pain by enhancing autophagy through the suppression of MCP3/JAK2/STAT3 signaling. Journal of Neuroinflammation. Retrieved from [\[Link\]](#)

- Animal models in Metabolic Syndrome. (2020). International Journal of Pharmaceutical Sciences Review and Research. Retrieved from [\[Link\]](#)
- Animal models for research on neurodegenerative diseases. (2023). Exploration of Neuroprotective Therapy. Retrieved from [\[Link\]](#)
- Panchal, S. K., & Brown, L. (2016). Animal models of metabolic syndrome: a review. PubMed. Retrieved from [\[Link\]](#)
- Han, J., et al. (2010). Neuroprotective effect of 3,5-di-O-caffeoylquinic acid on SH-SY5Y cells and senescence-accelerated-prone mice 8 through the up-regulation of phosphoglycerate kinase-1. Neuroscience. Retrieved from [\[Link\]](#)
- Fuchs, T., et al. (2018). Animal models in metabolic syndrome. Revista do Colégio Brasileiro de Cirurgiões. Retrieved from [\[Link\]](#)
- Wang, C., et al. (2023). Anti-diabetic effect of dicaffeoylquinic acids is associated with the modulation of gut microbiota and bile acid metabolism. Food & Function. Retrieved from [\[Link\]](#)
- Kim, J. K., et al. (2022). Antioxidant and anti-inflammatory activities of 3,5-dicaffeoylquinic acid isolated from Ligularia fischeri leaves. ResearchGate. Retrieved from [\[Link\]](#)
- Zhang, Y., et al. (2018). 3,5-Dicaffeoylquinic acid protects H9C2 cells against oxidative stress-induced apoptosis via activation of the PI3K/Akt signaling pathway. Food & Nutrition Research. Retrieved from [\[Link\]](#)
- Han, J., & Isoda, H. (2011). Neuroprotective effect of 3,5-di-O-caffeoylquinic acid on SH-SY5Y cells and senescence-accelerated-prone mice 8 through the up-regulation of phosphoglycerate kinase-1. ResearchGate. Retrieved from [\[Link\]](#)
- Lee, J. H., et al. (2005). Neuroprotective effects of 3,5-dicaffeoylquinic acid on hydrogen peroxide-induced cell death in SH-SY5Y cells. Phytotherapy Research. Retrieved from [\[Link\]](#)
- Han, J., & Isoda, H. (2011). Neuroprotective effects of 3,5-di-o-caffeoylquinic acid in vitro and in vivo. PubMed. Retrieved from [\[Link\]](#)

- Pharmacological profile of dicaffeoylquinic acids and their role in the treatment of respiratory diseases. (2024). Naunyn-Schmiedeberg's Archives of Pharmacology. Retrieved from [[Link](#)]
- Zheng, J., et al. (2013). Metabolic profile of 1,5-dicaffeoylquinic acid in rats, an in vivo and in vitro study. Journal of Pharmaceutical and Biomedical Analysis. Retrieved from [[Link](#)]

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Sources

- 1. caymanchem.com [caymanchem.com]
- 2. Neuroprotective effects of 3,5-di-o-caffeoylquinic acid in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Potential Mechanisms Involved in the Protective Effect of Dicaffeoylquinic Acids from *Artemisia annua* L. Leaves against Diabetes and Its Complications - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. Antioxidant and anti-inflammatory activities of 3,5-dicaffeoylquinic acid isolated from *Ligularia fischeri* leaves [ouci.dntb.gov.ua]
- 6. 3,5-Dicaffeoylquinic acid attenuates microglial activation-mediated inflammatory pain by enhancing autophagy through the suppression of MCP3/JAK2/STAT3 signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Neuroprotective effect of 3,5-di-O-caffeoylquinic acid on SH-SY5Y cells and senescence-accelerated-prone mice 8 through the up-regulation of phosphoglycerate kinase-1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Neuroprotective effects of 3,5-dicaffeoylquinic acid on hydrogen peroxide-induced cell death in SH-SY5Y cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. 3,5-Dicaffeoylquinic acid protects H9C2 cells against oxidative stress-induced apoptosis via activation of the PI3K/Akt signaling pathway | Food & Nutrition Research [foodandnutritionresearch.net]

- 11. [PDF] METABOLIC PROFILE OF 1,5-DICAFFEOYLQUINIC ACID IN RATS, AN IN VIVO AND IN VITRO STUDY | Semantic Scholar [semanticscholar.org]
- 12. Ethical Statement on Experimental Animal Research | Medical and Pharmaceutical Journal [pharmacoj.com]
- 13. krebsliga.ch [krebsliga.ch]
- 14. forskningsetikk.no [forskningsetikk.no]
- 15. animal-journal.eu [animal-journal.eu]
- 16. Animal Models of Inflammation for Screening of Anti-inflammatory Drugs: Implications for the Discovery and Development of Phytopharmaceuticals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. mdpi.com [mdpi.com]
- 18. ijpsr.com [ijpsr.com]
- 19. Animal models of metabolic syndrome: a review - PMC [pmc.ncbi.nlm.nih.gov]
- 20. pharmahealthsciences.net [pharmahealthsciences.net]
- 21. researchgate.net [researchgate.net]
- 22. pdf.benchchem.com [pdf.benchchem.com]
- 23. iacuc.ucsf.edu [iacuc.ucsf.edu]
- 24. animalcare.ubc.ca [animalcare.ubc.ca]
- 25. Institutional protocols for the oral administration (gavage) of chemicals and microscopic microbial communities to mice: Analytical consensus - PMC [pmc.ncbi.nlm.nih.gov]
- 26. animalcare.ubc.ca [animalcare.ubc.ca]
- 27. Intraperitoneal Injection in Rats | Animals in Science [queensu.ca]
- 28. animalcare.ubc.ca [animalcare.ubc.ca]
- 29. research.vt.edu [research.vt.edu]
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